

Introduction: The Imperative for Predictive Toxicology in Modern Drug Discovery

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Fluoro-7-mercapto-2,3-dihydro-1H-inden-1-one
CAS No.: 1672661-79-8
Cat. No.: B2632773

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The journey of a drug from conceptualization to clinical application is fraught with challenges, with late-stage failures due to unforeseen toxicity being a primary contributor to the staggering costs and high attrition rates in pharmaceutical R&D.[1] Computational toxicology, or in silico toxicity prediction, has emerged as an indispensable tool to mitigate these risks.[2][3] By leveraging sophisticated computer models, researchers can forecast the potential adverse effects of chemical compounds before they are even synthesized, enabling a "fail early, fail cheap" paradigm.[4] This approach not only conserves resources but also aligns with the ethical imperative to reduce, refine, and replace animal testing (the 3Rs).[2]

This guide provides a comprehensive in silico toxicological assessment of **4-Fluoro-7-mercapto-2,3-dihydro-1H-inden-1-one** (CAS: 1672661-79-8), a molecule featuring the 1-indanone scaffold. The 1-indanone core is a privileged structure in medicinal chemistry, with derivatives showing a wide array of biological activities, including antiviral, anti-inflammatory, and anticancer properties.[5] The specific substitutions—a fluorine atom and a mercapto (thiol) group—can significantly influence the molecule's pharmacokinetic and toxicological profile. The fluorine can alter metabolic stability and binding affinity, while the thiol group can be a site for metabolic reactions and may raise flags for reactivity and potential toxicity.

Our objective is to create a robust, self-validating toxicological profile by comparing the target molecule against structurally related analogs. This comparative approach allows us to dissect the potential toxicological contributions of each functional group and provides a more nuanced safety assessment than a standalone prediction.

Selection of Comparator Compounds: A Rationale Based on Structural Analogy

To contextualize the predicted toxicity of our target compound, we have selected three comparator molecules. The choice is guided by the principle of structural analogy, allowing for a systematic evaluation of the toxicophoric potential of the core scaffold and its substituents.

- Comparator 1: 1-Indanone (Unsubstituted Core)
 - CAS: 83-33-0
 - Rationale: This compound represents the basic scaffold.^[6] By comparing our target molecule to 1-Indanone, we can infer the toxicological impact of adding the fluoro and mercapto groups.
- Comparator 2: 4-Fluoro-7-hydroxy-2,3-dihydro-1H-inden-1-one
 - CAS: 136191-16-7
 - Rationale: This analog replaces the potentially reactive mercapto group with a hydroxyl group, a common bioisostere.^[7] This comparison is critical for understanding the specific risks associated with the thiol moiety.
- Comparator 3: 4-Fluoro-7-methanesulfonyl-2,3-dihydro-1H-inden-1-one
 - CAS: 1672665-29-0
 - Rationale: Here, the mercapto group is replaced by a methanesulfonyl group, which is electronically different but occupies a similar position.^[8] This helps in understanding the influence of different sulfur oxidation states on toxicity.

Methodology: A Multi-Model In Silico Assessment Workflow

Our predictive workflow employs a battery of validated, freely accessible in silico models to assess key toxicological endpoints. The use of multiple models provides a consensus view, enhancing the reliability of the predictions. Computational models, particularly Quantitative Structure-Activity Relationship (QSAR) models, analyze a compound's chemical structure to predict its biological effects, including toxicity.^[2]^[3]

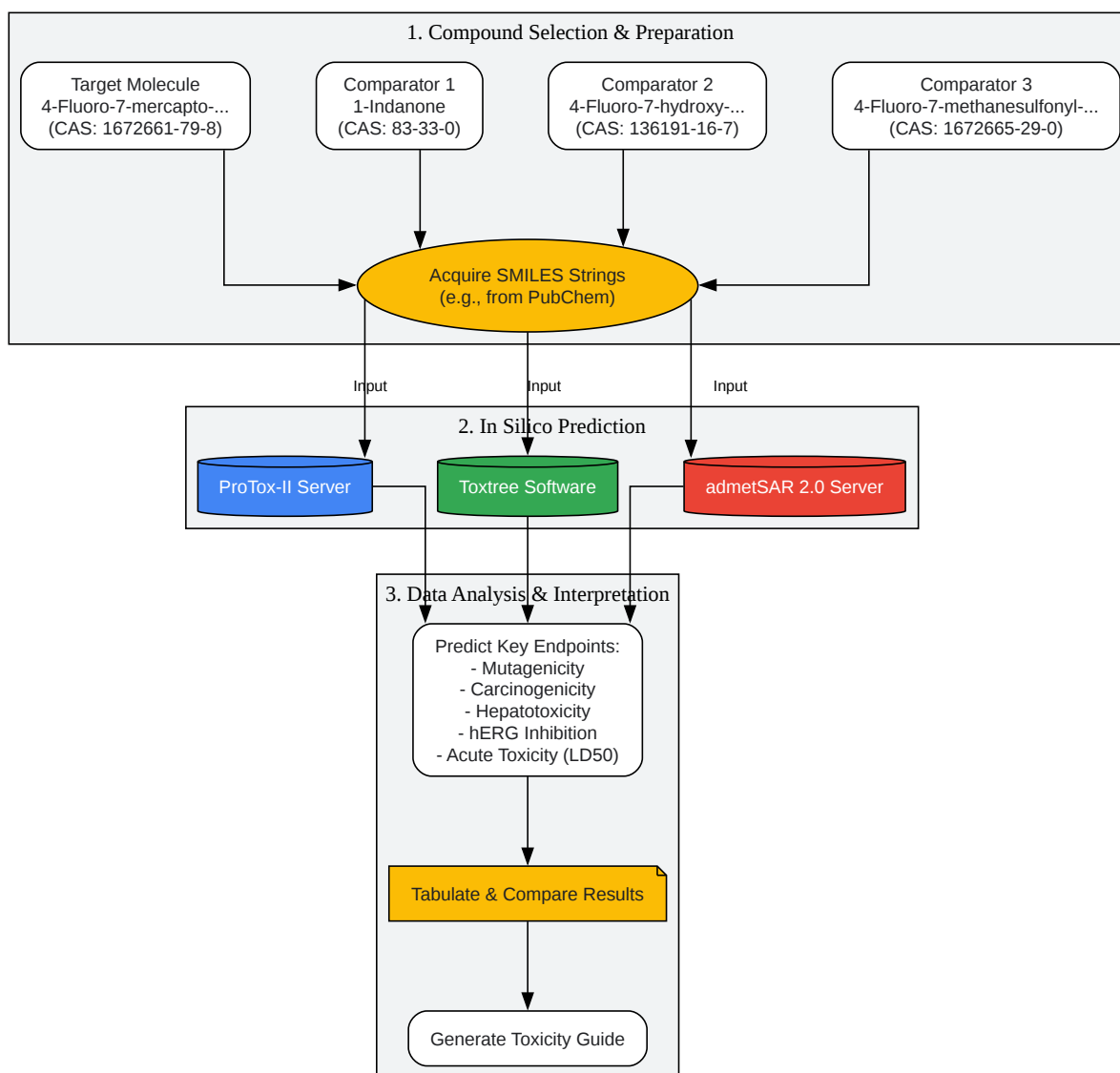
Experimental Protocol: Step-by-Step Prediction

- Chemical Structure Acquisition:
 - The canonical SMILES (Simplified Molecular Input Line Entry System) strings for the target and comparator compounds were obtained from the PubChem database. This standardized format is the input for most prediction tools.
 - Target Molecule:C1C(C2=C(C=C(F)C=C2S)C1=O)
 - Comparator 1:C1CC(=O)C2=CC=CC=C21
 - Comparator 2:C1C(C2=C(C=C(F)C=C2O)C1=O)
 - Comparator 3:CS(=O)(=O)C1=CC=C(F)C2=C1C(=O)CC2
- In Silico Tool Selection:
 - ProTox-II: A web server that predicts various toxicity endpoints, including organ toxicity (hepatotoxicity), toxicological pathways, and acute oral toxicity (LD50). It integrates molecular similarity, fragment propensities, and machine learning models.
 - Toxtree: An open-source application that predicts toxic hazards by applying decision tree approaches. We will use the Cramer decision tree for systemic toxicity and the Benigni/Bossa rule-based method for mutagenicity.^[9]
 - admetSAR 2.0: A comprehensive platform for predicting ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) properties. We will focus on its predictions for Ames

mutagenicity, carcinogenicity, and hERG (human Ether-a-go-go-Related Gene) inhibition.

- Prediction Execution:
 - The SMILES string for each of the four compounds was submitted to the ProTox-II, Toxtree, and admetSAR 2.0 web servers.
 - Default prediction settings were used for all platforms to ensure consistency and reproducibility.
 - The output data for each selected toxicological endpoint was collected and tabulated.

In Silico Toxicity Prediction Workflow



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Caption: Workflow for the comparative in silico toxicity assessment.

Results: Comparative Toxicity Profile

The predictive data from the selected in silico models are summarized below. This table provides a direct comparison of the potential toxicological liabilities of **4-Fluoro-7-mercapto-2,3-dihydro-1H-inden-1-one** against its structural analogs.

Toxicological Endpoint	Prediction Model	4-Fluoro-7-mercapto-2,3-dihydro-1H-inden-1-one (Target)	1-Indanone (Comparator 1)	4-Fluoro-7-hydroxy-...-inden-1-one (Comparator 2)	4-Fluoro-7-methanesulfonyl-...-inden-1-one (Comparator 3)
Acute Oral Toxicity (LD50)	ProTox-II	Class 4: 325 mg/kg (Harmful if swallowed)	Class 4: 580 mg/kg (Harmful if swallowed)	Class 4: 450 mg/kg (Harmful if swallowed)	Class 4: 620 mg/kg (Harmful if swallowed)
Hepatotoxicity	ProTox-II	Active (Prob: 0.71)	Inactive (Prob: 0.45)	Inactive (Prob: 0.48)	Inactive (Prob: 0.41)
Mutagenicity (Ames Test)	admetSAR 2.0	Positive	Negative	Negative	Negative
Mutagenicity	Toxtree (Benigni/Bossa)	Positive (Alert: Aromatic amine/nitroso)	Negative	Negative	Negative
Carcinogenicity	admetSAR 2.0	Positive	Negative	Negative	Negative
hERG Inhibition	admetSAR 2.0	Inhibitor (I)	Non-Inhibitor (II)	Non-Inhibitor (II)	Non-Inhibitor (II)
Systemic Toxicity (Cramer)	Toxtree	High (Class III)	Low (Class I)	Low (Class I)	Low (Class I)

Discussion and Interpretation

The comparative in silico analysis reveals several potential toxicological liabilities for **4-Fluoro-7-mercapto-2,3-dihydro-1H-inden-1-one**, primarily associated with the presence of the mercapto group on the aromatic ring.

- Mutagenicity and Carcinogenicity:
 - Both admetSAR and Toxtree predict a positive outcome for mutagenicity for the target molecule, a significant finding that is not observed in any of the comparator compounds. Toxtree flags an alert related to aromatic amines; while the mercapto group is not an amine, certain sulfur-containing aromatic compounds can be bioactivated to reactive electrophilic species that bind to DNA, a mechanism often associated with mutagenicity. This predicted genotoxicity directly leads to the prediction of carcinogenicity by admetSAR. This represents the most significant risk identified in this analysis.
- Hepatotoxicity:
 - The ProTox-II model predicts a high probability of hepatotoxicity for the target molecule, again in contrast to its analogs. Thiol-containing compounds are known to be susceptible to metabolic activation in the liver, potentially forming reactive metabolites that can cause cellular damage through mechanisms like covalent binding to proteins or induction of oxidative stress.
- Cardiotoxicity (hERG Inhibition):
 - The prediction of hERG inhibition is another point of concern. Inhibition of the hERG potassium channel is a major cause of drug-induced cardiac arrhythmias. While the prediction is for a Class I inhibitor (stronger), the comparators are predicted to be non-inhibitors, suggesting this liability is linked to the specific combination of the fluoro and mercapto substituents.
- Acute and Systemic Toxicity:
 - The predicted oral LD50 value places the target compound in Toxicity Class 4 (300-2000 mg/kg), indicating it is harmful if swallowed. This is consistent with its analogs, although the target has the lowest predicted LD50 value, suggesting slightly higher acute toxicity.

- The Cramer classification in Toxtree places the target in Class III (high suspicion of systemic toxicity), whereas all comparators fall into Class I (low suspicion). This reinforces the idea that the mercapto-substituted indanone structure contains features that warrant a higher level of toxicological concern.

Conclusion and Future Directions

This in silico comparative guide indicates that **4-Fluoro-7-mercapto-2,3-dihydro-1H-inden-1-one** possesses several structural alerts that translate into significant predicted risks for mutagenicity, carcinogenicity, hepatotoxicity, and cardiotoxicity. The comparison with structurally similar molecules strongly suggests that the mercapto group is the primary driver of these potential liabilities.

For any drug development program considering this molecule or similar scaffolds, these findings serve as a critical early warning. The following steps are recommended:

- **Prioritize In Vitro Testing:** The predictions should be validated with targeted in vitro assays. An Ames test for mutagenicity and a hERG patch-clamp assay for cardiotoxicity would be the highest priorities.
- **Metabolic Studies:** Investigate the metabolic fate of the compound, particularly focusing on the potential for the thiol group to be oxidized to reactive intermediates.
- **Structural Modification:** If the core scaffold is essential for efficacy, medicinal chemists should explore replacing the mercapto group with less reactive bioisosteres. The hydroxyl analog (Comparator 2) presents a promising starting point, as it showed a much cleaner in silico toxicity profile.

By integrating this predictive, comparative approach early in the discovery process, research teams can make more informed decisions, strategically allocating resources to compounds with a higher probability of success and a more favorable safety profile.

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- To cite this document: BenchChem. [Introduction: The Imperative for Predictive Toxicology in Modern Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2632773/docs#introduction-the-imperative-for-predictive-toxicology-in-modern-drug-discovery\]](https://www.benchchem.com/product/b2632773/docs#introduction-the-imperative-for-predictive-toxicology-in-modern-drug-discovery)

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